

Synthesis and Purification of Disodium Aurothiomalate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Disodium aurothiomalate*

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of the synthesis and purification of **disodium aurothiomalate**. This document outlines a detailed experimental protocol based on established methods and discusses modern analytical techniques for characterization and quality control.

Disodium aurothiomalate, a gold(I) thiolate complex, has been a subject of scientific interest for its therapeutic properties. Its synthesis and purification are critical steps in ensuring the quality and reproducibility of research outcomes. This guide presents a foundational method for its preparation and purification, alongside contemporary analytical approaches for its characterization.

Synthesis of Disodium Aurothiomalate

The synthesis of **disodium aurothiomalate** involves the reaction of a gold(I) source with thiomalic acid in an aqueous medium. A well-documented method involves the use of gold(I) iodide as the gold precursor.

Experimental Protocol

This protocol is adapted from a previously established method.

Materials:

- Thiomalic acid
- Sodium hydroxide
- Gold(I) iodide
- Ethanol
- Methanol
- Glycerine
- Deionized water

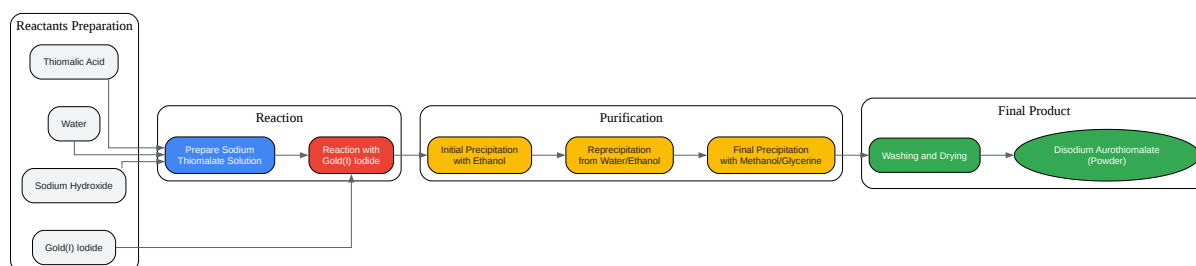
Procedure:

- Preparation of Sodium Thiomalate Solution: Dissolve 15 grams of pure thiomalic acid in a solution of 12 grams of sodium hydroxide in water, adjusting the total volume to 200 cc.
- Reaction with Gold(I) Iodide: In a separate vessel, suspend 32.4 grams of freshly prepared gold(I) iodide in 200 cc of water. In the cold, mix the sodium thiomalate solution with the gold(I) iodide suspension. The gold iodide will dissolve, leading to the formation of sodium aurothiomalate and sodium iodide.
- Initial Precipitation: Add 400 cc of ethyl alcohol to the reaction mixture. The **disodium aurothiomalate** will precipitate as an oily liquid, while the sodium iodide remains in solution.
- Purification by Reprecipitation:
 - Separate the oily precipitate and dissolve it in a minimal amount of water.
 - Precipitate the **disodium aurothiomalate** again by adding ethanol.
- Final Precipitation and Isolation:

- Dissolve the precipitate from the previous step in the smallest possible quantity of water.
- Add an equal volume of glycerine to this solution.
- Add this mixture to an excess of methyl alcohol to precipitate the solid **disodium aurothiomalate**.
- Washing and Drying: Wash the solid precipitate with methyl alcohol and then dry it to obtain the final product.

The resulting **disodium aurothiomalate** should be a white powder with a yellowish-green tinge, which is hygroscopic and highly soluble in water.

Synthesis Workflow



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